

Cloperastine Fendizoate onset of action duration

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Compound Focus: Cloperastine Fendizoate

CAS No.: 85187-37-7

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Pharmacokinetic Profile & Experimental Data

Parameter	Data	Reference / Study Details
Onset of Action	20 - 30 minutes	Clinical overview of cloperastine [1] [2]
Duration of Action	3 - 4 hours	Clinical overview of cloperastine [1] [2]
Time to Peak Plasma Concentration (T~max~)	1.0 - 1.5 hours	Bioequivalence study in healthy subjects (2022) [3]
Elimination Half-Life (t~1/2~)	23.0 ± 7.7 hours	Bioequivalence study in healthy subjects (2022) [3]
Dosing Regimen (Adults)	10 mg - 20 mg, three times daily	Clinical overview [1] [2]

Experimental Protocols & Methodologies

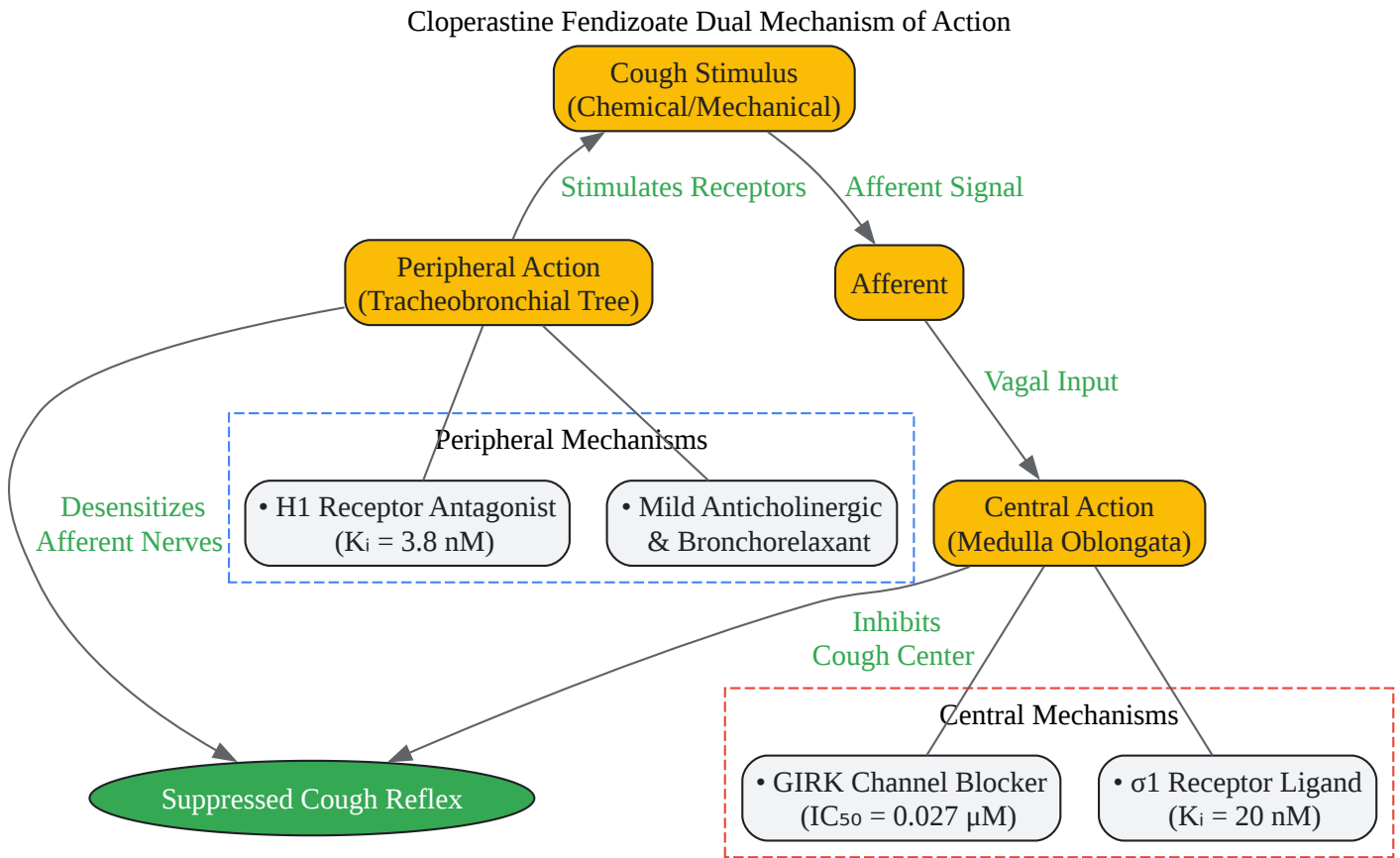
The quantitative data above is derived from robust clinical trials. Here are the core methodologies from the key study.

1. Clinical Trial: Pharmacokinetics and Bioequivalence (2022) [3] This single-center, randomized, open-label, two-period crossover study provides the most recent pharmacokinetic data.

- **Objective:** To evaluate the bioequivalence between a test and a reference 10 mg cloperastine tablet under fasting and postprandial conditions.
- **Subjects:** Healthy Chinese volunteers (28 in fasting and 32 in postprandial cohorts).
- **Protocol:**
 - **Design:** Two-cycle, self-crossover with a 7-day washout period.
 - **Administration:** A single 10 mg oral dose of cloperastine.
 - **Blood Sampling:** Collected up to 72 hours post-dose. Sampling was intensified around the expected T_{max} (1.5-4 hours).
 - **Bioanalysis:** Plasma concentrations of cloperastine were determined using a validated **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** method.
 - **PK Analysis:** Non-compartmental analysis was performed using **WinNonlin software (version 8.3)** to calculate C_{max} , AUC_{0-72h} , $AUC_{0-\infty}$, and $t_{1/2}$.
- **Key Finding:** The study demonstrated bioequivalence between the two formulations and confirmed that food has no significant impact on cloperastine absorption [3].

Mechanism of Action & Signaling Pathways

Cloperastine Fendizoate exerts its antitussive effect through a dual mechanism, acting both centrally and peripherally.



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Key Differentiation from Other Antitussives

- **Vs. Codeine/Narcotics:** Cloperastine does not depress the respiratory center and has no demonstrated potential for addiction or physical dependency, a significant safety advantage [1] [2].
- **Dual Activity:** Its combined central and peripheral action may offer broader efficacy compared to agents with a single mechanism [2].

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References

1. Pharmacological and clinical overview of cloperastine in ... [pmc.ncbi.nlm.nih.gov]
2. Levocloperastine fendizoate suspension having enhanced ... [patents.google.com]
3. Pharmacokinetics, Bioequivalence and Safety of Cloperastine ... [pmc.ncbi.nlm.nih.gov]

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